

# A Technical Guide to the Physicochemical Properties and Applications of 1,3-Diiodobenzene

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## Compound of Interest

Compound Name: 1,3-Diiodobenzene

Cat. No.: B1666199

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physicochemical properties of **1,3-diiodobenzene**, with a specific focus on its melting point. It includes detailed experimental protocols for accurate determination and contextualizes its relevance in modern chemical synthesis and drug development.

## Core Physicochemical Data

**1,3-Diiodobenzene**, also known as m-diiodobenzene, is a halogenated aromatic compound with the chemical formula  $C_6H_4I_2$ . It serves as a versatile intermediate in a wide array of synthetic applications due to its dual reactive iodine substituents.[1][2] The meta-positioning of these atoms allows for controlled, stepwise functionalization, making it a valuable building block for complex molecular architectures.[2][3] Its physical properties are well-documented, though variations in reported melting points exist, likely due to differences in purity and measurement techniques.

A summary of its key physical and chemical identifiers is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>4</sub> I <sub>2</sub>	[1][4]
Molar Mass	329.91 g/mol	[4][5]
CAS Number	626-00-6	[1][4][6]
Appearance	White to cream or pale yellow crystalline solid/powder.[1][5][6]	[1][5][6]
Melting Point	32.0-38.0 °C	[6]
34-37 °C (lit.)	[7][8]	
40 °C	[4]	
51.50 °C	[5]	
Boiling Point	285 °C	[4][8]
Density	~2.47 g/mL	[4][8]

## Experimental Protocol: Melting Point Determination

The accurate determination of a melting point is crucial for verifying the identity and purity of a crystalline solid like **1,3-diiodobenzene**. A pure compound typically exhibits a sharp melting range of 0.5-1.0°C, whereas impurities can cause a depression and broadening of this range. The following protocol outlines the standard capillary method.

Objective: To determine the melting point range of a solid sample of **1,3-diiodobenzene**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

- Thermometer (if using Thiele tube)

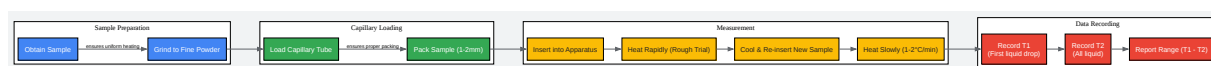
Procedure:

- Sample Preparation:
  - Place a small amount of the **1,3-diiodobenzene** sample on a clean, dry surface.
  - Using a mortar and pestle, carefully grind the crystals into a fine, uniform powder.<sup>[9]</sup> This ensures efficient and even heat transfer.
- Capillary Tube Loading:
  - Invert a capillary tube and press the open end into the powdered sample. A small amount of powder will be forced into the tube.
  - Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down.<sup>[10]</sup>
  - Repeat this process until the packed sample height is approximately 1-2 mm.<sup>[10]</sup>
- Measurement - Preliminary (Rough) Trial:
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - Heat the sample rapidly to get an approximate melting temperature.<sup>[9]</sup> This provides a target range for the more precise measurement.
- Measurement - Accurate Determination:
  - Allow the apparatus to cool to at least 15-20°C below the approximate melting point observed in the preliminary trial.<sup>[9]</sup>
  - Insert a new, freshly prepared capillary tube with the sample.
  - Heat the block rapidly until the temperature is about 15°C below the expected melting point.

- Decrease the heating rate to a slow, constant rate of 1-2°C per minute.[9] A slow heating rate is critical for accuracy.[9]
- Data Recording:
  - Record the temperature ( $T_1$ ) at which the first liquid droplet becomes visible within the sample.[9]
  - Continue heating slowly and record the temperature ( $T_2$ ) at which the last solid crystal completely liquefies.[9]
  - The melting point is reported as the range  $T_1 - T_2$ .
  - For subsequent trials, always use a fresh sample in a new capillary tube.

## Visualized Workflow: Melting Point Determination

The logical flow of the experimental protocol for determining the melting point can be visualized as follows.



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Caption: Workflow for Melting Point Determination.

## Applications in Research and Drug Development

**1,3-Diiodobenzene** is not merely a laboratory chemical; it is a critical starting material and intermediate in several advanced applications relevant to researchers and pharmaceutical professionals.

- **Organic Synthesis:** It is a fundamental building block in organic synthesis. The two iodine atoms can be selectively functionalized through various cross-coupling reactions, such as Suzuki and Sonogashira couplings, to build more complex molecules.[2] This versatility is essential for creating novel organic compounds.
- **Pharmaceutical Intermediates:** The compound serves as a key intermediate in the synthesis of pharmaceuticals.[1][2] The iodine atoms can be replaced with other functional groups to construct iodinated drug scaffolds, which are components of various bioactive molecules.[2]
- **Advanced Materials:** In materials science, **1,3-diiodobenzene** is used in the development of organic electronics and advanced polymers.[1][2] It is a precursor for synthesizing conductive polymers and is used to create organic ligands for Metal-Organic Frameworks (MOFs), which have applications in gas storage, catalysis, and drug delivery.[3]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)